

2-Chlorobutane: A Comprehensive Technical Guide to Safety, Handling, and Disposal

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Compound of Interest

Compound Name: 2-Chlorobutane

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the safety protocols, handling procedures, and disposal methods for **2-chlorobutane** (sec-butyl chloride). The information is intended to equip laboratory personnel with the knowledge necessary to work with this chemical in a safe and environmentally responsible manner.

Chemical and Physical Properties

2-Chlorobutane is a colorless, volatile, and highly flammable liquid.^[1] It is crucial to understand its physical and chemical properties to manage its risks effectively.

Property	Value	References
CAS Number	78-86-4	[2][3]
Molecular Formula	C4H9Cl	[3][4]
Molecular Weight	92.57 g/mol	[2]
Appearance	Colorless liquid	[3][5]
Boiling Point	67-70 °C	[3][4][6]
Melting Point	-140 °C	[4][6]
Flash Point	-15 °C (5 °F)	[3][4][7]
Density	0.873 g/mL at 25 °C	[4][6]
Solubility	Immiscible in water; soluble in nonpolar organic solvents.	[1][5][8]
Vapor Pressure	145 mbar @ 20 °C	[9]
Vapor Density	3.2 (Air = 1.0)	[9]
Autoignition Temperature	460 °C (860 °F)	[7][9]
Flammability Limits	Lower: 1.7% - 2.0%, Upper: 8.8% - 10.0%	[5][7][10]

Toxicological Data and Health Hazards

Exposure to **2-chlorobutane** can pose significant health risks. It is harmful if swallowed, inhaled, or absorbed through the skin and may cause irritation to the eyes, skin, and respiratory tract.[3][7] Chronic exposure may lead to liver damage.[7] It is also considered a possible carcinogen.[3]

Toxicity Metric	Value	Species	Route	References
LD50	17,440 - 17,460 mg/kg	Rat	Oral	[4] [11]
LD50	17,400 - 17,440 mg/kg	Rabbit	Dermal	[4] [11]
LCL0	8000 ppm / 4 hours	Rat	Inhalation	[4]

Experimental Protocol: Acute Toxicity (LD50) Determination

The provided LD50 values for **2-chlorobutane** were likely determined following standardized guidelines such as those established by the Organisation for Economic Co-operation and Development (OECD).

OECD Guideline 401 (Acute Oral Toxicity - Historical) and its alternatives (OECD 420, 423, 425): This test provides information on health hazards likely to arise from a single oral exposure to a substance.[\[2\]](#) Although Guideline 401 has been deleted, its principles are carried forward in newer, more humane methods that use fewer animals.[\[4\]](#)[\[6\]](#)

- Principle: A single dose of the test substance is administered orally to a group of experimental animals (typically rats).[\[1\]](#)[\[2\]](#) The animals are observed for a set period (usually 14 days) for signs of toxicity and mortality.[\[10\]](#)[\[12\]](#) The LD50 is the statistically derived dose that is expected to cause death in 50% of the tested animals.[\[2\]](#)
- Methodology:
 - Test Animals: Healthy, young adult rodents of a single sex (usually females) are used.[\[13\]](#)[\[14\]](#)
 - Dosage: The substance is typically administered using a stomach tube (gavage).[\[12\]](#) Doses are administered in a stepwise procedure to minimize the number of animals used. [\[15\]](#) The volume administered is generally limited, for example, to 1-2 mL/100g of body weight for rodents.[\[1\]](#)[\[2\]](#)

- Observation: Animals are observed for mortality, body weight changes, and clinical signs of toxicity such as tremors, convulsions, salivation, diarrhea, lethargy, and coma.[2]
- Necropsy: A gross necropsy is performed on all animals at the end of the observation period to identify any pathological changes.[2]

OECD Guideline 402 (Acute Dermal Toxicity): This method assesses the potential adverse effects of short-term dermal exposure to a substance.[7][11]

- Principle: A single dose of the test substance is applied to the shaved skin of experimental animals (typically rats or rabbits) for 24 hours.[13][16] The animals are then observed for signs of toxicity and mortality.
- Methodology:
 - Test Animals: Healthy young adult animals with intact skin are used.[13]
 - Preparation: The fur is removed from the dorsal area of the trunk of the test animals approximately 24 hours before the test.[13]
 - Application: The test substance is applied uniformly over an area of at least 10% of the total body surface area and covered with a porous gauze dressing.[13][16]
 - Observation: After the 24-hour exposure period, the dressing is removed, and the animals are observed for up to 14 days for signs of toxicity and skin reactions.[16]
 - Necropsy: All animals are subjected to a gross necropsy at the conclusion of the test.[13]

Safety and Handling Procedures

Strict adherence to safety protocols is mandatory when handling **2-chlorobutane** due to its high flammability and potential health hazards.

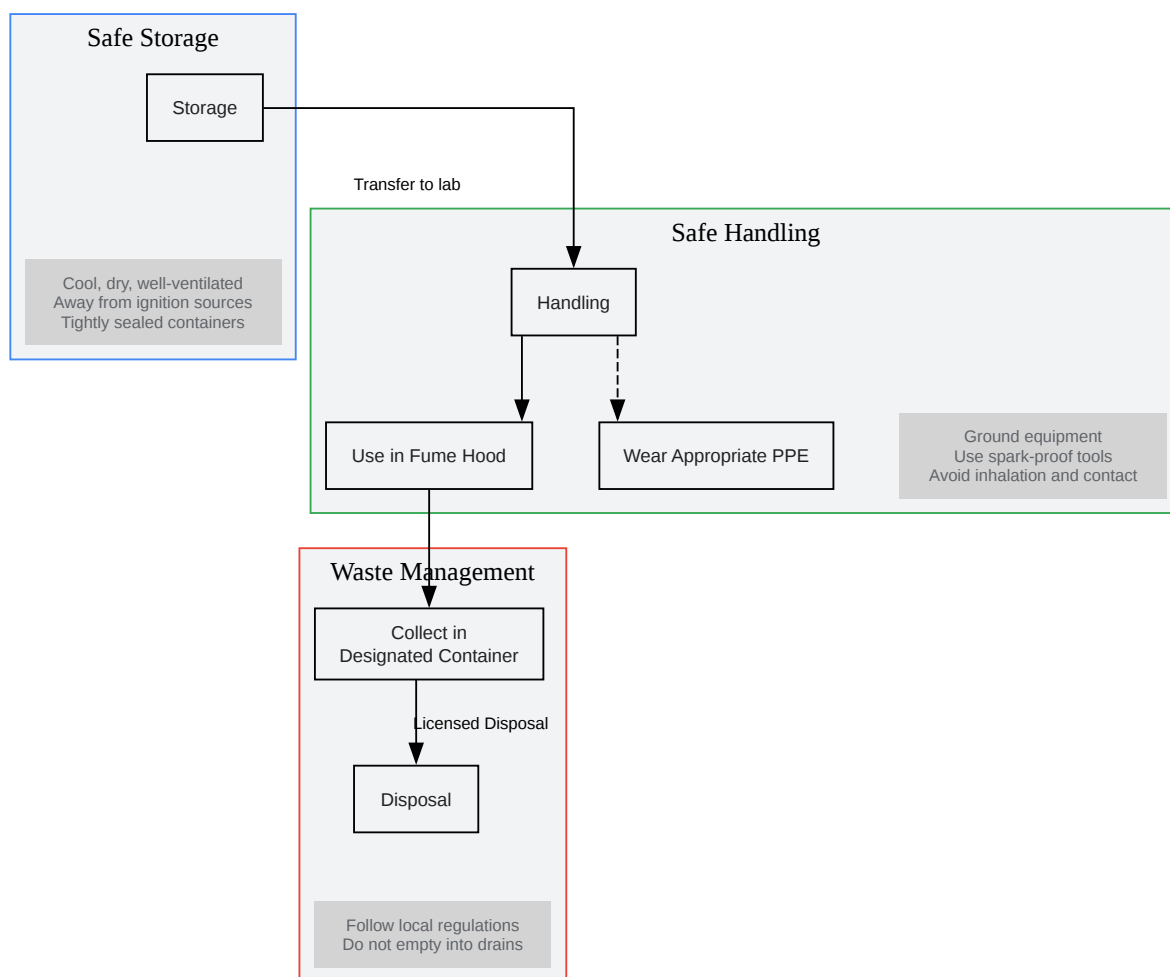
Personal Protective Equipment (PPE)

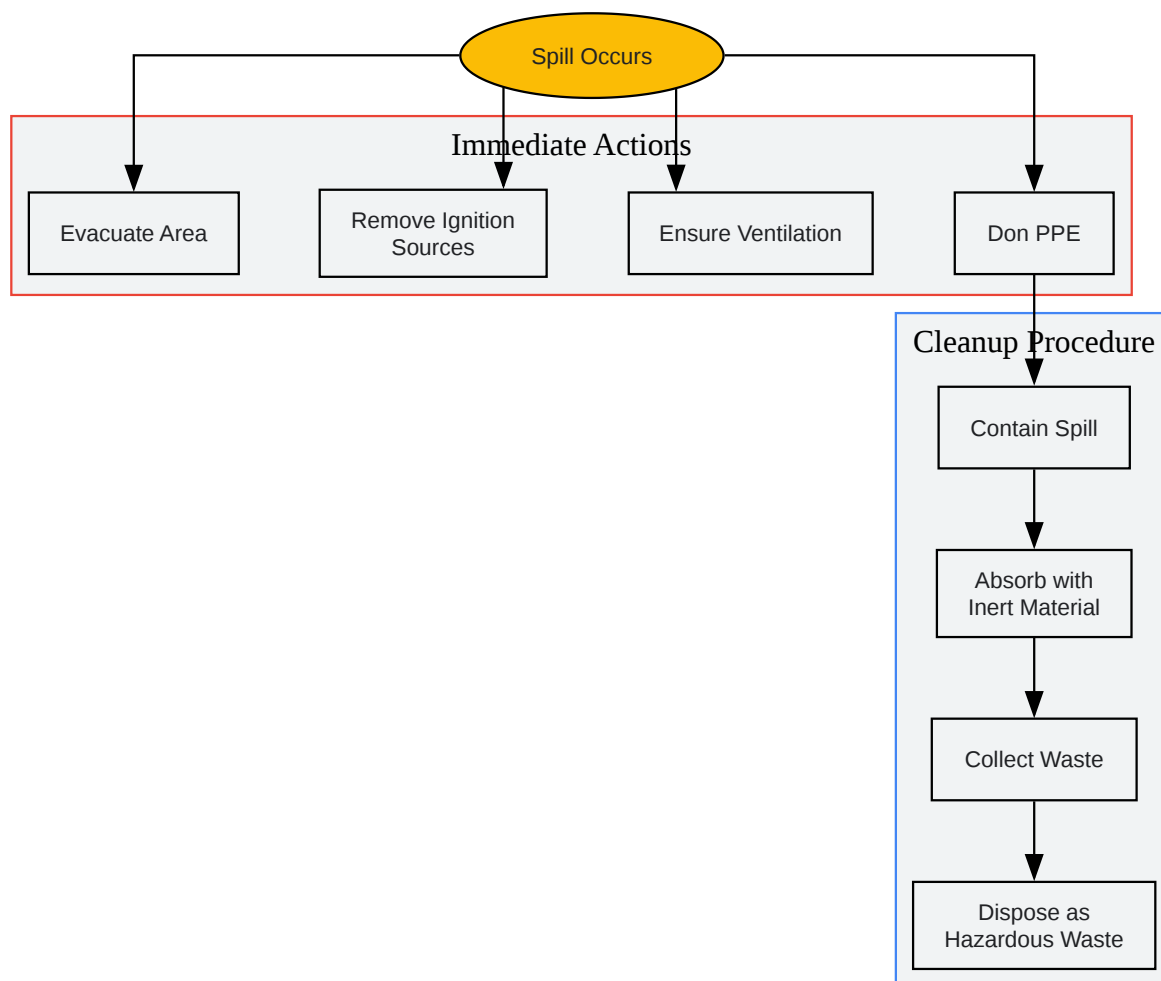
A comprehensive assessment should be conducted to determine the appropriate level of PPE required.[12][17]

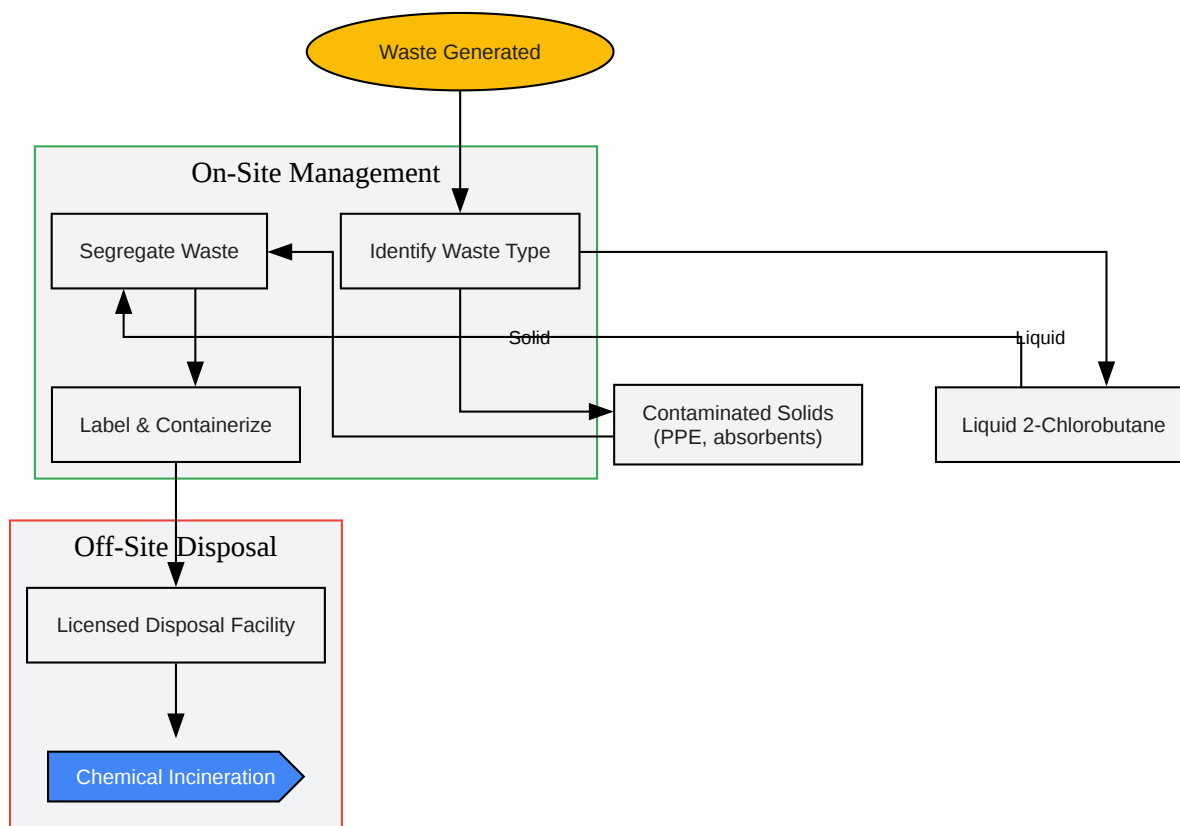
PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and face shield.	Protects against splashes. Approved under standards such as NIOSH (US) or EN 166 (EU). [2] [11]
Skin Protection	Chemical-resistant gloves (e.g., Viton®, Butyl rubber), flame-retardant antistatic protective clothing, and impervious clothing.	Prevents skin contact and protects from fire hazards. [2] [3] [11]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [3] If exposure limits are exceeded, use a NIOSH/MSHA-approved respirator. [3]	Minimizes inhalation of harmful vapors.

Handling and Storage

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.[\[7\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)
[\[3\]](#)[\[7\]](#) Use spark-proof tools and explosion-proof equipment.[\[7\]](#)
- Electrostatic Charge: Take measures to prevent the buildup of electrostatic charge by grounding and bonding containers and equipment during transfer.[\[2\]](#)[\[7\]](#)
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.[\[2\]](#)[\[3\]](#)[\[11\]](#)
Containers should be kept upright to prevent leakage.[\[2\]](#)[\[11\]](#) Store in a designated flammables area.[\[7\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.[\[3\]](#)[\[11\]](#)







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